

safe handling and storage procedures for 2,5-Dimethylbenzyl alcohol

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Compound of Interest

Compound Name: 2,5-Dimethylbenzyl alcohol

Cat. No.: B1347058

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Application Notes and Protocols for 2,5-Dimethylbenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,5-Dimethylbenzyl alcohol** (CAS No: 53957-33-8). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2,5-Dimethylbenzyl alcohol is a colorless to pale yellow liquid.^[1] It is primarily used in the manufacture of perfumes and as a solvent and intermediate in organic synthesis.^[1]

Table 1: Physicochemical Data of **2,5-Dimethylbenzyl Alcohol**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[1][2][3]
Molecular Weight	136.19 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Boiling Point	232 - 234 °C (449.6 - 453.2 °F) @ 760 mmHg	[4]
Flash Point	107 °C (224.6 °F)	[4]
Physical State	Liquid	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as acutely toxic, **2,5-Dimethylbenzyl alcohol** can cause irritation upon contact with skin or eyes. Inhalation of vapors may lead to respiratory irritation.

Table 2: Personal Protective Equipment (PPE) Requirements

Situation	Required PPE	Specifications
Routine Handling	Eye/Face Protection	Safety glasses with side-shields or goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	
Skin and Body Protection	Lab coat.	
Risk of Splashing or Aerosol Generation	Respiratory Protection	Use in a well-ventilated area or under a fume hood.
Eye/Face Protection	Face shield in addition to goggles.	
Skin and Body Protection	Chemical-resistant apron or full-body suit.	

Experimental Protocols: Safe Handling Procedures

3.1. General Handling

- **Engineering Controls:** Always handle **2,5-Dimethylbenzyl alcohol** in a well-ventilated area. A chemical fume hood is recommended, especially when heating or creating aerosols. Ensure that eyewash stations and safety showers are readily accessible.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.^[4] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.^[4]
- **Avoiding Ingestion and Inhalation:** Do not ingest. Avoid breathing vapors or mists.^[4]

3.2. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately.

Storage Procedures

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.^{[4][5]} Recommended storage temperature is between 10°C and 25°C.^[1] Keep containers tightly closed when not in use.^{[4][5]}
- **Incompatible Materials:** Keep away from strong oxidizing agents.^{[4][6]} It is also advised to avoid storage with strong acids or bases.^[6]

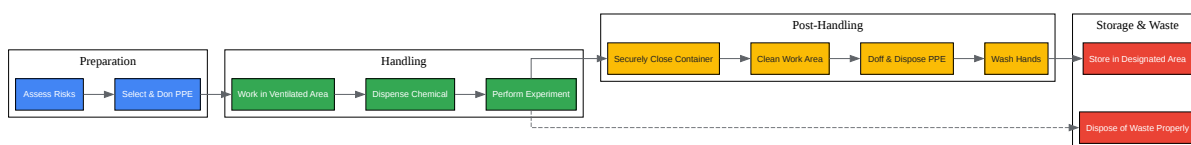
- Container Requirements: Store in the original container or a suitable, tightly sealed alternative.

Spill and Disposal Procedures

- Spill Response: In case of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[4] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Waste Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **2,5-Dimethylbenzyl alcohol**.



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Caption: Workflow for Safe Handling of **2,5-Dimethylbenzyl Alcohol**.

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